

Endoxifen-d5: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Endoxifen-d5

Cat. No.: B15561807

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Endoxifen-d5**. **Endoxifen-d5** is the deuterated stable isotope-labeled analog of Endoxifen, a potent active metabolite of Tamoxifen used extensively in breast cancer research and therapeutic drug monitoring. As a critical internal standard in analytical assays, understanding the stability of **Endoxifen-d5** is paramount for ensuring accurate quantification of Endoxifen in biological matrices.

Chemical and Physical Properties

Endoxifen-d5, chemically known as (Z)-4-(1-(4-(2-(methylamino)ethoxy)phenyl)-2-phenylbut-1-en-1-yl-3,3,4,4,4-d5)phenol, is a deuterated form of N-Desmethyl-4-hydroxy Tamoxifen. The deuterium labeling provides a distinct mass spectrometric signature, making it an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) based bioanalytical methods.

Property	Value
Chemical Formula	C ₂₅ H ₂₂ D ₅ NO ₂
Molecular Weight	378.52 g/mol
Appearance	Crystalline solid
CAS Number	1185244-45-4

Recommended Storage Conditions and Stability

Proper storage of **Endoxifen-d5** is crucial to maintain its integrity and ensure the accuracy of experimental results. The following storage conditions are recommended based on manufacturer data sheets and stability studies of the non-deuterated analog, Endoxifen.

Short-Term and Long-Term Storage

Form	Storage Temperature	Duration	Stability
Powder	-20°C	3 years	Stable
In Solvent	-80°C	6 months	Stable
In Solvent	-20°C	1 month	Stable

Data sourced from product data sheets.

Stability in Biological Matrices

Studies on the non-deuterated Endoxifen have shown it to be stable in whole blood, plasma, and serum for at least 7 days when stored at -20°C, 2-8°C, and at room temperature (20-25°C) if protected from light. Exposure to daylight can lead to degradation, with deviations of over 14% observed after 7 days at room temperature without light protection. Therefore, it is imperative to store all samples containing **Endoxifen-d5** in the dark.

Forced Degradation Studies on Endoxifen

Forced degradation studies are essential for identifying potential degradation products and establishing the intrinsic stability of a drug substance. While specific quantitative forced degradation data for **Endoxifen-d5** is not readily available, studies on Endoxifen provide valuable insights into its stability profile under various stress conditions. The stability of **Endoxifen-d5** is expected to be comparable to that of Endoxifen.

A study on Endoxifen revealed its susceptibility to degradation under acidic, basic, oxidative, thermal, and photolytic conditions.

Stress Condition	Reagent/Condition	Result
Acidic	1.5 N HCl	Significant degradation ($\leq 54\%$ remaining)
Basic	0.75 N NaOH	Significant degradation ($\leq 54\%$ remaining)
Oxidative	3% H ₂ O ₂	Most significant degradation (17.24% reduction in peak area)
Thermal	60°C	Degradation observed
Photolytic	Laboratory light	Degradation observed

Data compiled from forced degradation studies on Endoxifen.

The primary degradation product identified in these studies was the (E)-isomer of Endoxifen.

Experimental Protocols

Accurate assessment of **Endoxifen-d5** stability requires robust analytical methods. The following protocols are based on validated methods for the quantification of Endoxifen, where **Endoxifen-d5** is commonly used as an internal standard.

Protocol 1: Stability Assessment in Solution

Objective: To determine the stability of **Endoxifen-d5** in a given solvent under specified storage conditions.

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **Endoxifen-d5** in an appropriate solvent (e.g., methanol, DMSO) at a known concentration.
- Storage: Aliquot the stock solution into multiple vials and store them under the desired conditions (e.g., -80°C, -20°C, 4°C, room temperature, protected from light or exposed to light).
- Sample Analysis: At specified time points (e.g., 0, 7, 14, 30, 60, 90 days), retrieve an aliquot from each storage condition.
- LC-MS/MS Analysis: Analyze the samples using a validated stability-indicating LC-MS/MS method. The method should be able to separate **Endoxifen-d5** from any potential degradants.
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient of acetonitrile and water with a modifier like formic acid or ammonium formate is typical.
 - Detection: Mass spectrometry in Multiple Reaction Monitoring (MRM) mode, monitoring the specific precursor-product ion transition for **Endoxifen-d5**.
- Data Analysis: Compare the peak area of **Endoxifen-d5** at each time point to the initial (time 0) peak area to determine the percentage of degradation.

Protocol 2: Forced Degradation Study

Objective: To identify potential degradation pathways and products of **Endoxifen-d5** under stress conditions.

Methodology:

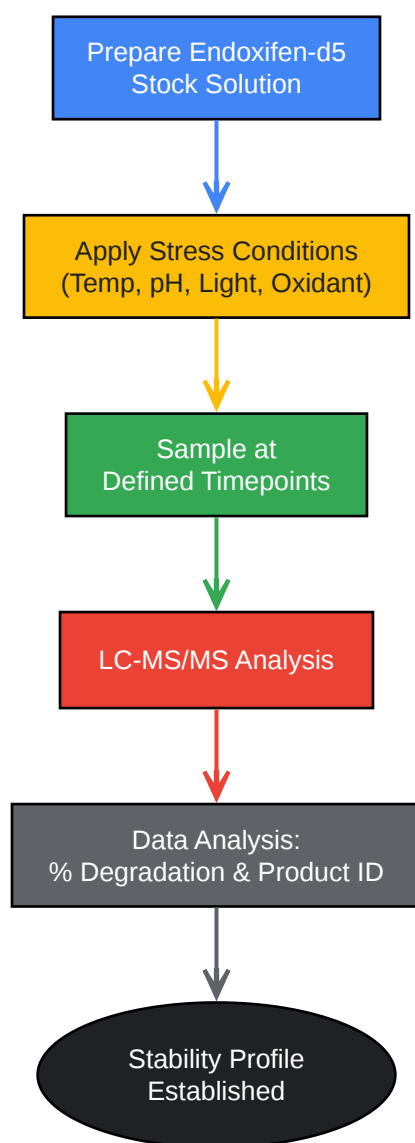
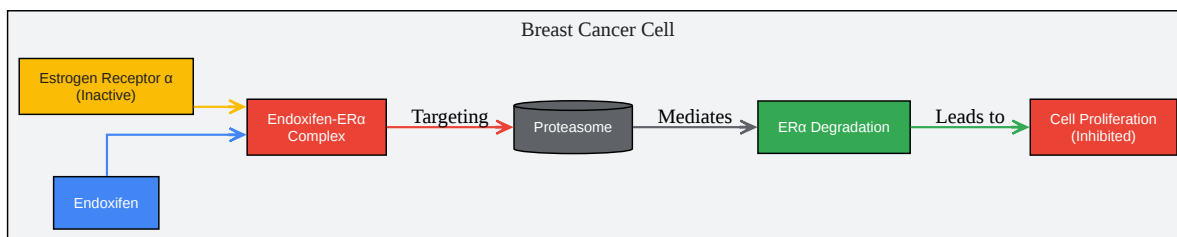
- Sample Preparation: Prepare solutions of **Endoxifen-d5** in the presence of various stressors as outlined in the table above (e.g., 0.1 N HCl, 0.1 N NaOH, 3% H₂O₂). For thermal stress, store the solution at an elevated temperature (e.g., 60°C). For photolytic stress, expose the solution to a controlled light source (e.g., UV lamp or natural sunlight).

- Incubation: Incubate the samples for a defined period (e.g., 24 hours).
- Neutralization/Quenching: For acidic and basic samples, neutralize the solution before analysis. For oxidative samples, the reaction may be quenched if necessary.
- LC-MS/MS Analysis: Analyze the stressed samples using a validated LC-MS/MS method capable of separating the parent compound from its degradation products.
- Data Analysis: Determine the percentage of remaining **Endoxifen-d5** and identify the major degradation products by their mass-to-charge ratio and fragmentation patterns.

Visualizations

Endoxifen's Mechanism of Action

Endoxifen exerts its antiestrogenic effects by binding to the estrogen receptor alpha (ER α), leading to the degradation of the receptor. This action blocks estrogen-dependent gene transcription and inhibits the proliferation of ER-positive breast cancer cells.



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